

Ravenelin: A Comprehensive Technical Guide to its Natural Sources and Isolation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ravenelin*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the natural sources, isolation protocols, and biosynthetic pathway of **ravenelin**, a xanthone with notable biological activities. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in natural product chemistry, mycology, and drug development.

Natural Sources of Ravenelin

Ravenelin is a secondary metabolite primarily produced by various species of fungi. To date, **ravenelin** has been isolated from several fungal genera, with the most well-documented sources belonging to the Ascomycota phylum. The producing organisms are often found as endophytes or pathogens of plants.

A summary of the known fungal sources of **ravenelin** is presented in Table 1. While several species have been identified as producers, quantitative yield data remains sparsely reported in the available literature.

Fungal Species	Host/Substrate	Reference
Exserohilum rostratum	Endophyte from Paspalum splendens	[1]
Helminthosporium ravenelii	Not Specified	[2]
Helminthosporium turcicum	Not Specified	[2]
Talaromyces funiculosus	Endolichenic fungus from Diorygma hieroglyphicum	[1]
Diorygma hieroglyphicum (lichenized fungus)	Not Specified	[1]

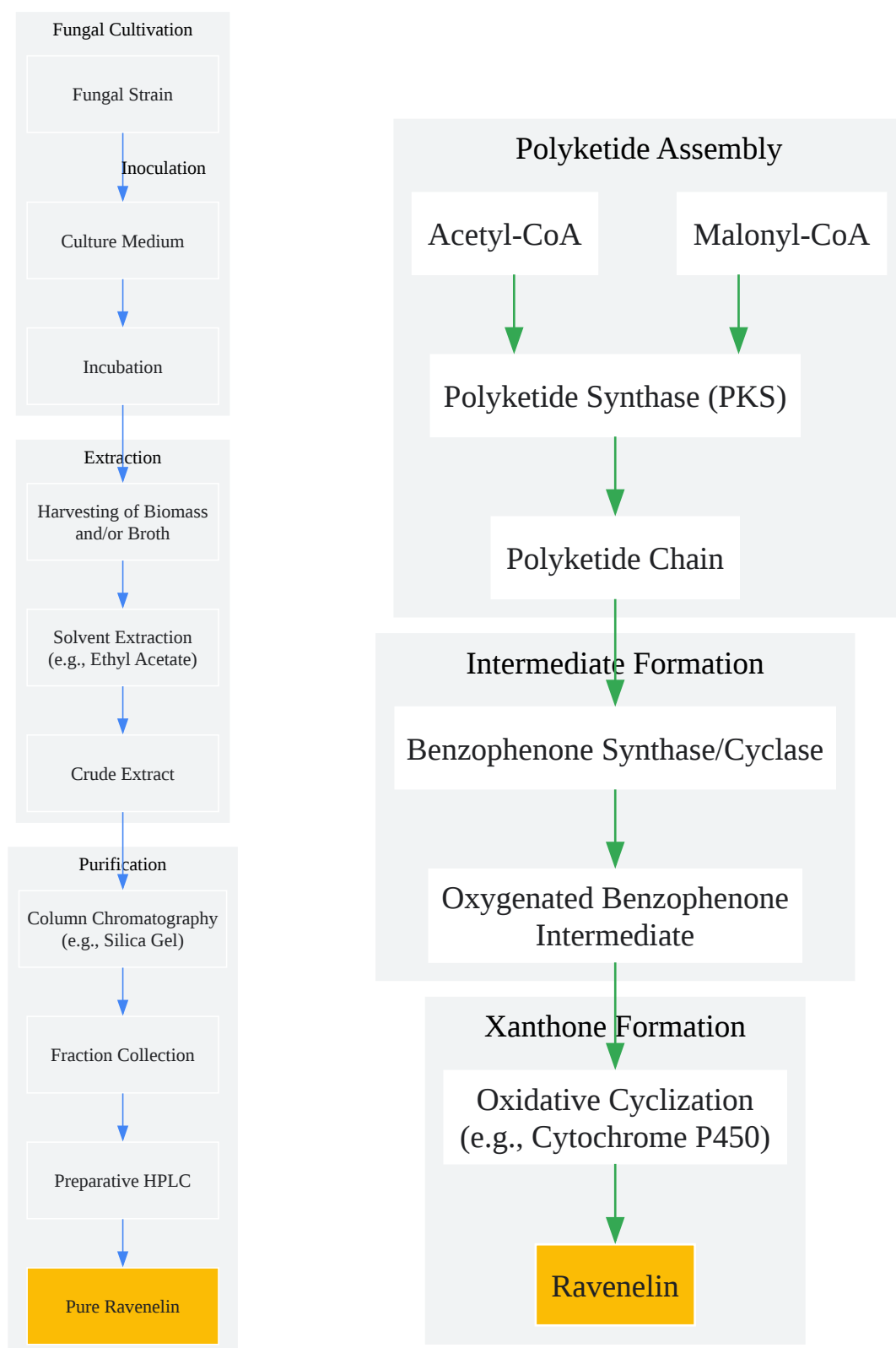
Table 1: Documented Fungal Sources of **Ravenelin**

Isolation and Purification of Ravenelin

The isolation of **ravenelin** from fungal cultures typically involves solvent extraction followed by a series of chromatographic separations. The specific protocol can be adapted based on the fungal species, culture conditions, and the scale of the extraction.

General Experimental Workflow for Ravenelin Isolation

A generalized workflow for the isolation of **ravenelin** from a fungal source is depicted below. This process begins with the cultivation of the fungus, followed by extraction of the fungal biomass and/or culture broth, and subsequent purification steps to yield pure **ravenelin**.



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References

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- 2. The chemistry of fungi. Part LXX. Synthesis of some xanthenes - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
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